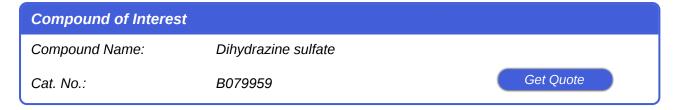


Dihydrazine Sulfate vs. Hydrazine Sulfate: An Indepth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive comparison of **dihydrazine sulfate** and hydrazine sulfate, two distinct salt forms of the versatile chemical intermediate, hydrazine. While both compounds serve as sources of hydrazine, their differing stoichiometries impart unique physicochemical properties that influence their handling, solubility, and applications in research and development. This document aims to clarify the distinctions between these two compounds, presenting their properties, relevant experimental protocols, and a mechanistic overview of hydrazine sulfate's application in cancer research.

Core Chemical and Physical Distinctions

Contrary to occasional conflation in non-technical literature, **dihydrazine sulfate** and hydrazine sulfate are discrete chemical entities. The primary difference lies in the molar ratio of hydrazine (N_2H_4) to sulfuric acid (H_2SO_4) in their respective salt formations.

- Hydrazine Sulfate consists of a 1:1 molar ratio, correctly termed hydrazinium sulfate, with the chemical formula N₂H₄·H₂SO₄ or (N₂H₅)⁺HSO₄⁻.
- **Dihydrazine Sulfate** is characterized by a 2:1 molar ratio of hydrazine to sulfuric acid, represented by the formula (N₂H₄)₂·H₂SO₄ or (N₂H₅)₂²⁺SO₄²⁻.

This fundamental structural difference leads to distinct physical and chemical properties, which are summarized in the tables below.



Table 1: Chemical Identification

Identifier	Dihydrazine Sulfate	Hydrazine Sulfate
IUPAC Name	hydrazine;sulfuric acid	Hydrazinium hydrogen sulfate
Synonyms	Dihydrazinium sulfate, Hydrazine hemisulfate salt	Hydrazine monosulfate, Hydrazinium sulfate
CAS Number	13464-80-7	10034-93-2
Molecular Formula	H10N4O4S	H ₆ N ₂ O ₄ S
Canonical SMILES	NN.NN.OS(=O)(=O)O	NN.OS(O)(=O)=O
InChI Key	DBLJAFVPFHRQSP- UHFFFAOYSA-N	ZGCHATBSUIJLRL- UHFFFAOYSA-N

Table 2: Physicochemical Properties

Property	Dihydrazine Sulfate	Hydrazine Sulfate
Molecular Weight	162.17 g/mol	130.12 g/mol
Appearance	White to off-white crystals or chunks	Colorless crystals or white powder
Melting Point	~85-104°C	254°C (decomposes)
Boiling Point	~180°C (decomposes)	Decomposes
Density	~0.892 g/cm³	1.37 g/cm ³
Water Solubility	Highly soluble: 202 g/100 mL (25°C)	Sparingly soluble: 3.0 g/100 mL (20°C), 14.0 g/100 mL (80°C)
рН	Not specified	1.3 - 1.5 (0.2 M to 5% aq. solution)

Applications in Research and Industry

While both are sources of hydrazine, their applications differ, largely dictated by their solubility and stability.



Hydrazine Sulfate is the more extensively studied and utilized of the two in laboratory and industrial settings. Its non-volatile nature and relative stability against atmospheric oxidation make it a safer alternative to pure hydrazine. Key applications include:

- Organic Synthesis: It serves as a reagent in various organic reactions, such as the
 preparation of hydrazides and 2,4-dinitrophenylhydrazine. It is also used for N-deacylation of
 molecules.
- Analytical Chemistry: Used as a reducing agent and for the gravimetric estimation of metals like nickel, cobalt, and cadmium.
- Industrial Applications: Employed as a corrosion inhibitor in boilers, an oxygen scavenger, a catalyst in fiber production, and in the refining of rare metals.
- Drug Development and Medical Research: Hydrazine sulfate has been investigated, albeit with largely negative results, as a potential treatment for cancer-related cachexia (anorexia and weight loss). It has also been used as a fungicide and antiseptic.

Dihydrazine Sulfate is less commonly cited in application-focused literature. Its high water solubility suggests its utility in preparing concentrated aqueous solutions of hydrazine. The primary documented application is as a precursor for the preparation of hydrazine hydrate.

Experimental Protocols

Detailed experimental protocols are more readily available for hydrazine sulfate due to its wider range of applications.

Protocol 1: Synthesis of Hydrazine Sulfate via the Hypochlorite-Ketazine Process

This method involves the reaction of ammonia with sodium hypochlorite in the presence of a ketone to form a ketazine, which is then hydrolyzed with sulfuric acid.

Methodology:

Ketazine Formation:



- In a reaction vessel, combine 250 mL of concentrated ammonia with 100 mL of methyl ethyl ketone.
- Cool the mixture to 0°C.
- Slowly add a stoichiometric amount of sodium hypochlorite solution (e.g., ~186 g of 10% bleach) dropwise while stirring vigorously. The reaction is exothermic and will bubble; control the addition rate to manage the reaction.
- After the addition is complete, continue stirring until bubbling ceases.
- Allow the mixture to stand and separate into two layers. The upper layer is methyl ethyl ketazine.
- Hydrolysis and Precipitation:
 - Separate the methyl ethyl ketazine layer.
 - In a separate beaker, prepare a dilute sulfuric acid solution by adding 20 mL of concentrated H₂SO₄ to 100 mL of water.
 - Add the warm acid solution to the ketazine and stir.
 - The hydrolysis of the ketazine will lead to the precipitation of hydrazine sulfate crystals.
 - Cool the solution to room temperature and then in an ice bath to maximize precipitation.
 - Filter the crystals, wash with cold alcohol, and dry.

Protocol 2: Synthesis of Hydrazine Sulfate via the Hofmann Rearrangement of Urea

This protocol utilizes the Hofmann rearrangement of urea in the presence of sodium hypochlorite.

Methodology:

Reagent Preparation:



- Prepare a cold solution of sodium hydroxide in 10% sodium hypochlorite.
- Separately, prepare a solution of urea and a small amount of gelatin in water.
- · Reaction:
 - Mix the two solutions. A foam will appear as the reaction proceeds.
 - After the initial reaction subsides, add methyl ethyl ketone to the mixture to form the ketazine, as described in the previous protocol.
- Hydrolysis:
 - The resulting ketazine is then hydrolyzed with sulfuric acid to yield hydrazine sulfate, following the steps outlined in Protocol 1.

Protocol 3: Preparation of Dihydrazine Sulfate Solution

Due to its high solubility, **dihydrazine sulfate** is often prepared and used in solution.

Methodology:

- Create a suspension of hydrazine sulfate in water (e.g., 20 g in 100 mL).
- While stirring, add hydrazine hydrate dropwise until the hydrazine sulfate solid just dissolves completely.
- The resulting solution contains dihydrazine sulfate and can be used for applications requiring a high concentration of hydrazine in an aqueous medium.

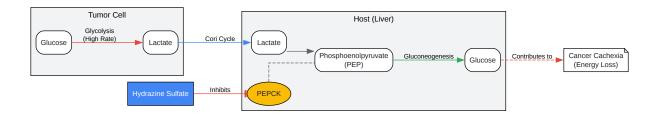
Mechanism of Action in Cancer Research (Hydrazine Sulfate)

Hydrazine sulfate was investigated as a treatment for cancer-related cachexia based on the hypothesis that it could interfere with tumor metabolism. The proposed mechanism centers on the inhibition of gluconeogenesis, the process by which the body generates glucose from non-carbohydrate sources. Cancer cells exhibit high rates of glycolysis (the Warburg effect), and it



was theorized that the host body compensates for this energy drain through increased gluconeogenesis, contributing to wasting.

The key enzyme in this proposed pathway is phosphoenolpyruvate carboxykinase (PEPCK). Hydrazine sulfate is thought to irreversibly inhibit PEPCK, thereby blocking the gluconeogenesis pathway.



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